

Application Notes and Protocols for In Vitro Measurement of Sch 32615 Activity

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Compound of Interest

Compound Name: Sch 32615

Cat. No.: B1680894

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Introduction

Sch 32615 is a potent inhibitor of Neutral Endopeptidase (NEP), also known as enkephalinase or neprilysin. NEP is a zinc-containing metalloprotease that plays a crucial role in inactivating a variety of signaling peptides, including enkephalins, substance P, and natriuretic peptides.[1][2][3] By inhibiting NEP, **Sch 32615** prevents the degradation of these peptides, thereby potentiating their physiological effects. This document provides detailed protocols for an in vitro fluorometric assay to measure the inhibitory activity of **Sch 32615** on NEP.

Mechanism of Action: **Sch 32615** acts as a competitive inhibitor of Neutral Endopeptidase. It binds to the active site of the enzyme, preventing the cleavage of its natural substrates. This inhibition leads to an accumulation of endogenous peptides that are normally degraded by NEP, resulting in enhanced downstream signaling.

Quantitative Data Summary

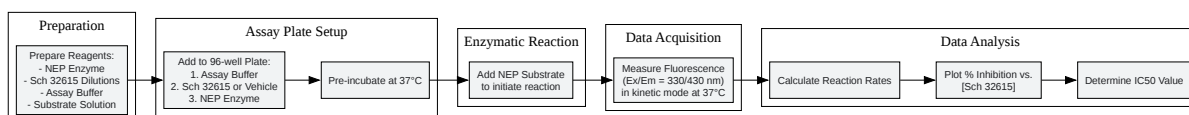
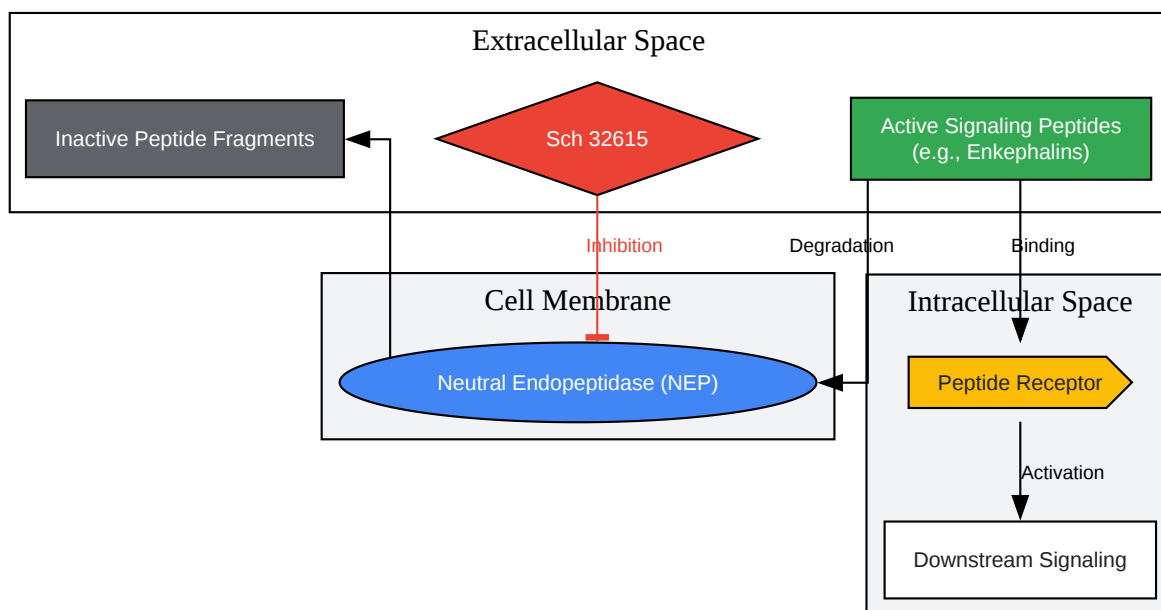
The inhibitory potency of **Sch 32615** against Neutral Endopeptidase is summarized in the table below. This data is critical for designing experiments and interpreting results.

Compound	Target	Parameter	Value (nM)	Reference
Sch 32615	Neutral Endopeptidase (Enkephalinase)	K _i	19.5 ± 0.9	[4]

Table 1: Inhibitory Potency of **Sch 32615**.

Signaling Pathway Diagram

The following diagram illustrates the role of Neutral Endopeptidase in signal termination and the mechanism of its inhibition by **Sch 32615**.



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References

- 1. medchemexpress.com [medchemexpress.com]

- 2. SCH 32615, an enkephalinase inhibitor, enhances pregnancy-induced analgesia in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. ahajournals.org [ahajournals.org]
- 4. Pharmacology of SCH 34826, an orally active enkephalinase inhibitor analgesic - PubMed [pubmed.ncbi.nlm.nih.gov]
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